

Application Notes and Protocols for Mthfd2-IN-5 Administration in Mouse Models

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Compound of Interest

Compound Name: Mthfd2-IN-5

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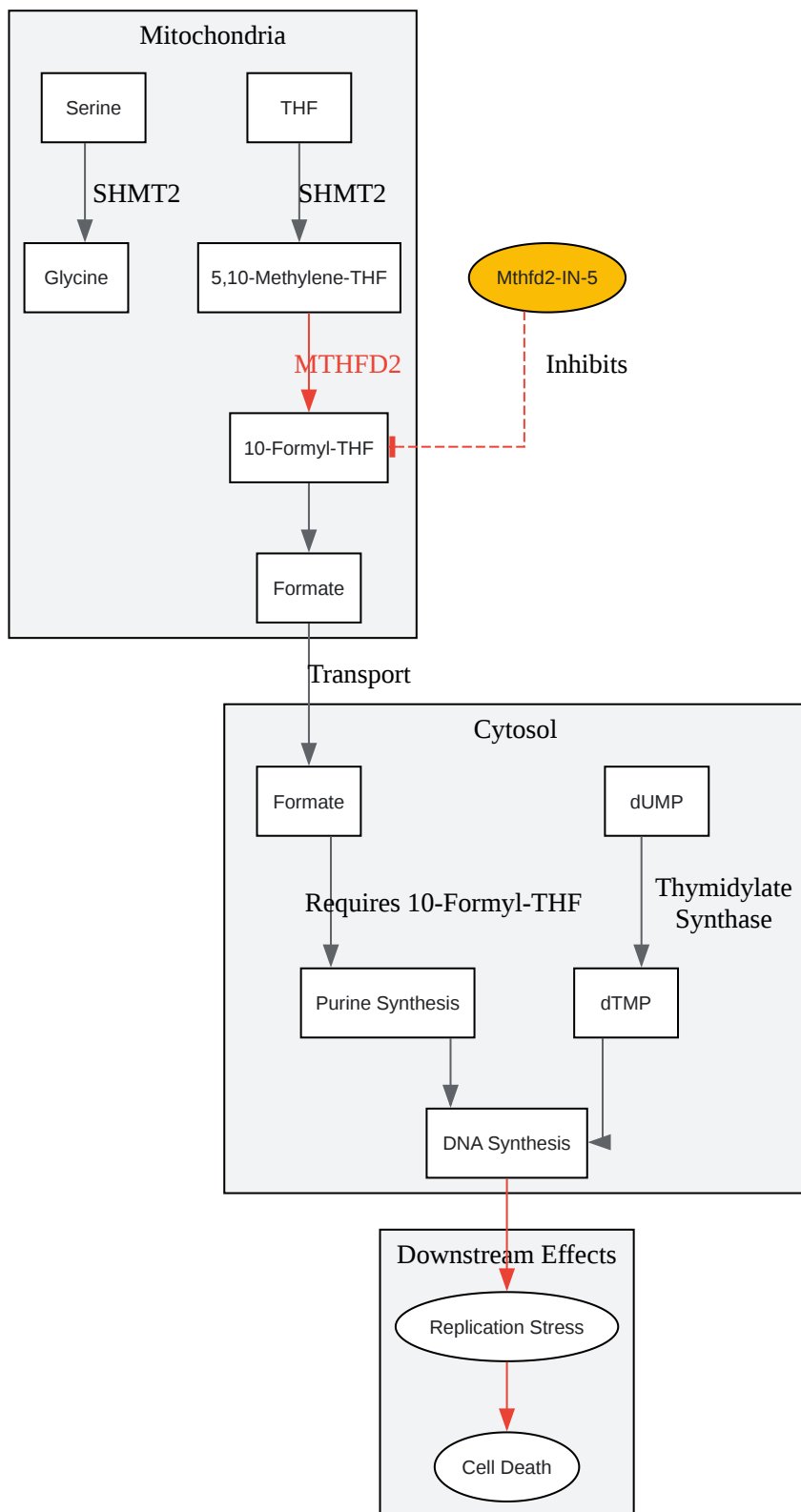
Introduction

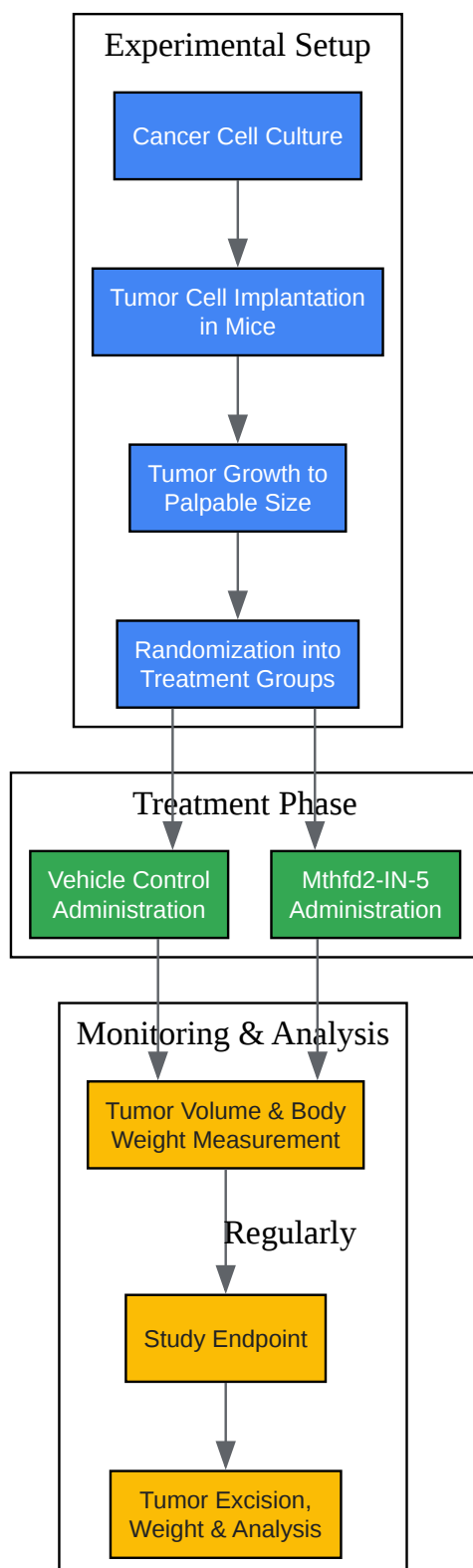
Methylenetetrahydrofolate dehydrogenase 2 (MTHFD2) is a mitochondrial enzyme that plays a critical role in one-carbon metabolism. This pathway is essential for the synthesis of nucleotides (purines and thymidylate) and amino acids, which are fundamental for DNA replication and cell proliferation.[1][2] MTHFD2 is highly expressed in embryonic and cancerous tissues but is found at low levels in most healthy adult tissues, making it a compelling therapeutic target in oncology.[2][3][4]

Mthfd2-IN-5 is a selective inhibitor of MTHFD2 with a reported IC₅₀ of 66 nM.[5] Preclinical studies have demonstrated its ability to inhibit the proliferation of cancer cells, such as the MOLM-14 cell line with a GI₅₀ of 720 nM, and to exhibit antitumor efficacy in mouse models.[5] These application notes provide a detailed protocol for the administration of **Mthfd2-IN-5** in mouse models, based on available data for **Mthfd2-IN-5** and other well-characterized MTHFD2 inhibitors like DS18561882 and TH9619.

Mechanism of Action

MTHFD2 catalyzes the conversion of 5,10-methylenetetrahydrofolate to 10-formyltetrahydrofolate within the mitochondria.[6] This reaction is a crucial step in providing one-carbon units for the de novo synthesis of purines and thymidylate.[1][6] Inhibition of MTHFD2 by small molecules like **Mthfd2-IN-5** disrupts this metabolic pathway, leading to a depletion of the nucleotide pools necessary for DNA synthesis and repair.[6][7] This, in turn, induces replication stress and ultimately leads to the death of rapidly dividing cancer cells.[2][7]





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References

- [1. aacrjournals.org \[aacrjournals.org\]](https://aacrjournals.org)
- [2. What are MTHFD2 inhibitors and how do they work? \[synapse.patsnap.com\]](https://synapse.patsnap.com)
- [3. More Than a Metabolic Enzyme: MTHFD2 as a Novel Target for Anticancer Therapy? - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [4. Frontiers | More Than a Metabolic Enzyme: MTHFD2 as a Novel Target for Anticancer Therapy? \[frontiersin.org\]](https://www.frontiersin.org)
- [5. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [6. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [7. Pharmacological targeting of MTHFD2 suppresses acute myeloid leukemia by inducing thymidine depletion and replication stress - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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